

# what is 2,4-Dimethylthiazole- $^{13}\text{C}_3$

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## Compound of Interest

Compound Name: 2,4-Dimethylthiazole- $^{13}\text{C}_3$

Cat. No.: B12366374

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## An In-depth Technical Guide on 2,4-Dimethylthiazole- $^{13}\text{C}_3$

This technical guide provides a comprehensive overview of 2,4-Dimethylthiazole- $^{13}\text{C}_3$ , an isotopically labeled form of 2,4-Dimethylthiazole. The guide is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for a variety of applications.

## Introduction

2,4-Dimethylthiazole is a heterocyclic compound and a known flavor component in various foods and beverages.<sup>[1]</sup> Its isotopically labeled analogue, 2,4-Dimethylthiazole- $^{13}\text{C}_3$ , serves as a valuable tool in research, particularly as an internal standard for mass spectrometry-based quantification, and in metabolic and mechanistic studies. The incorporation of three  $^{13}\text{C}$  atoms provides a distinct mass difference, allowing for its clear differentiation from the endogenous, unlabeled compound.

Due to the limited availability of specific experimental data for 2,4-Dimethylthiazole- $^{13}\text{C}_3$ , this guide presents data for the unlabeled compound as a reference and proposes a synthetic route for the labeled version.

## Chemical Identity and Properties

The fundamental properties of 2,4-Dimethylthiazole- $^{13}\text{C}_3$  are based on its chemical structure. While specific experimental data for the labeled compound is not readily available, its basic chemical identifiers can be determined.

Table 1: Chemical Identifiers for 2,4-Dimethylthiazole and its  $^{13}\text{C}_3$  Isotopologue

Identifier	2,4-Dimethylthiazole	2,4-Dimethylthiazole- $^{13}\text{C}_3$
CAS Number	541-58-2[2][3][4][5]	Not available
Molecular Formula	$\text{C}_5\text{H}_7\text{NS}$ [2][3][4][5]	$(^{13}\text{C})_3\text{C}_2\text{H}_7\text{NS}$
Molecular Weight	113.18 g/mol [2][3][4][5]	~116.18 g/mol
IUPAC Name	2,4-dimethyl-1,3-thiazole[6][7]	2,4-di(methyl- $^{13}\text{C}$ )-1,3-thiazole- $^{13}\text{C}$

The physicochemical properties of the unlabeled 2,4-Dimethylthiazole are summarized in Table 2. It is anticipated that the  $^{13}\text{C}_3$ -labeled version will exhibit very similar physical properties, with the primary difference being its molecular weight.

Table 2: Physicochemical Properties of Unlabeled 2,4-Dimethylthiazole

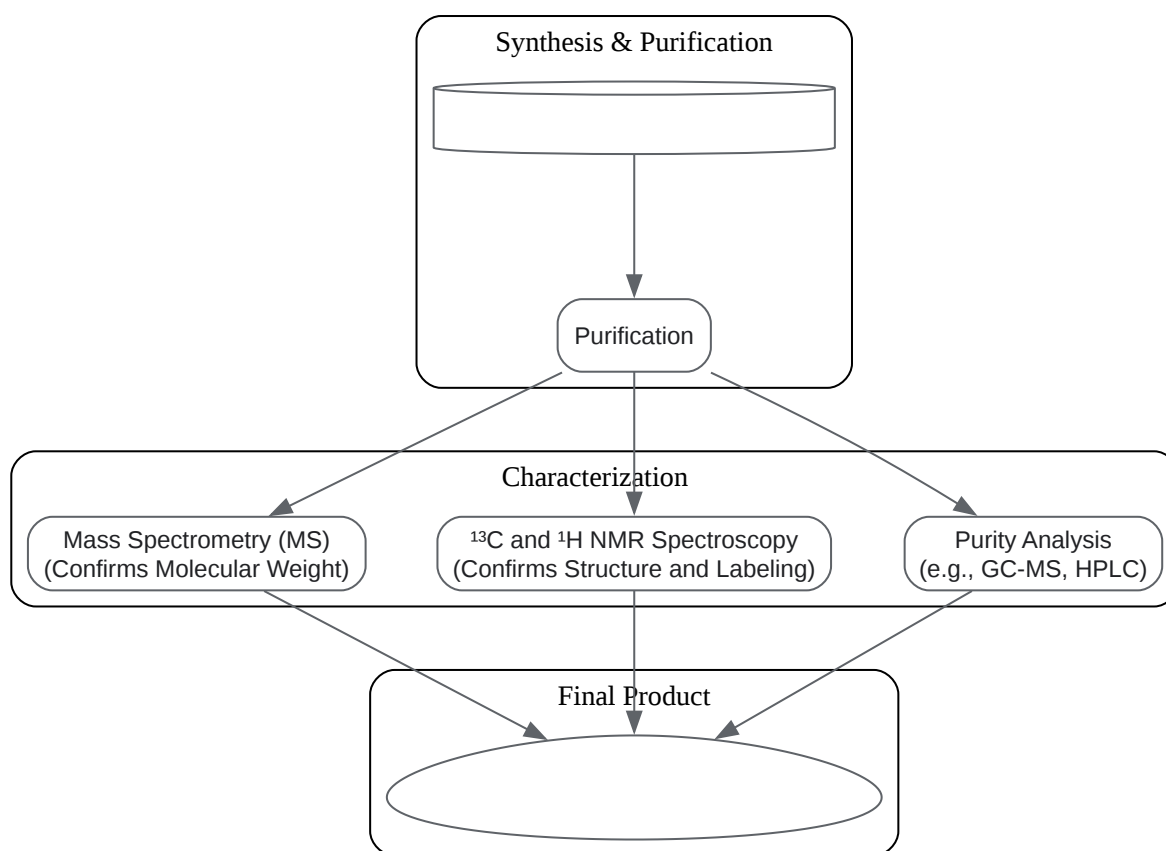
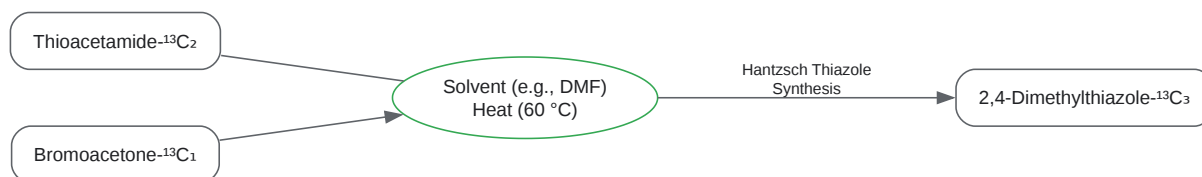
Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	144-146 °C at 719 mmHg	[2][3]
Density	1.056 g/mL at 25 °C	[2][3]
Refractive Index	$n_{20/D}$ 1.509	[2]
Water Solubility	Slightly soluble	[2]

## Synthesis and Experimental Protocols

The synthesis of 2,4-disubstituted thiazoles is commonly achieved through the Hantzsch thiazole synthesis. This method involves the condensation of an  $\alpha$ -haloketone with a thioamide. For the synthesis of 2,4-Dimethylthiazole- $^{13}\text{C}_3$ ,  $^{13}\text{C}$ -labeled precursors would be utilized.

## Proposed Synthetic Pathway

A plausible synthetic route to 2,4-Dimethylthiazole- $^{13}\text{C}_3$  is the reaction of  $^{13}\text{C}$ -labeled thioacetamide with a  $^{13}\text{C}$ -labeled bromoacetone. The positions of the  $^{13}\text{C}$  labels in the final product will depend on the labeling pattern of the starting materials.



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